

Section 1: Hazard Identification and Physicochemical Properties

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Compound of Interest

Compound Name: 3-Bromo-1-nitronaphthalene

Cat. No.: B177257

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A thorough understanding of a chemical's properties is the foundation of a robust safety assessment. **3-Bromo-1-nitronaphthalene** is a solid at room temperature, utilized as an intermediate in the synthesis of pharmaceuticals and other complex organic molecules.^{[1][2]} Its dual functionalization with both a bromine atom and a nitro group dictates its reactivity and its toxicological profile.^{[1][2]}

Table 1: Physicochemical and Hazard Identification Data

Property	Value	Source(s)
Chemical Formula	C ₁₀ H ₆ BrNO ₂	[1][2][3]
Molecular Weight	~252.06 g/mol	[1][3]
Appearance	Yellow crystalline solid / powder	[2][4]
GHS Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[5]
Signal Word	Warning	[5]
Incompatibilities	Strong oxidizing agents, Strong reducing agents, Strong bases	[5][6][7]
Hazardous Decomposition	Carbon oxides (CO, CO ₂), Nitrogen oxides (NO _x), Hydrogen bromide gas	[5]

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node [shape=Mdiamond, style=filled, width=2, height=2, fixedsize=true];
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// Node definitions with specific colors and high-contrast font colors
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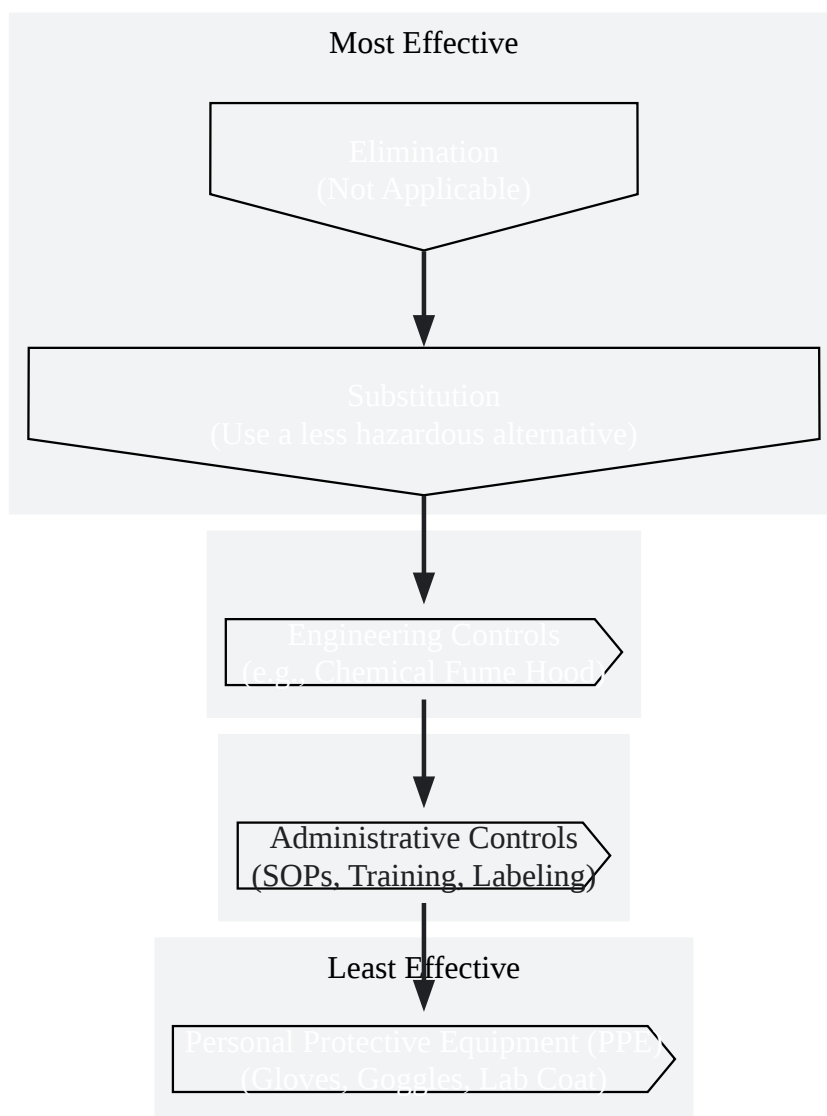
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INSTABILITY [label="0", fillcolor="#FBBC05", fontcolor="#202124"];
SPECIAL [label="", fillcolor="#FFFFFF", fontcolor="#202124"];

// Invisible edges to position the nodes in a diamond shape
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rank=same;
FLAMMABILITY;
}
subgraph {
rank=same;
HEALTH;
INSTABILITY;
}
subgraph {
rank=same;
SPECIAL;
}

FLAMMABILITY -- HEALTH;
FLAMMABILITY -- INSTABILITY;
HEALTH -- SPECIAL;
INSTABILITY -- SPECIAL;

// Labels for the quadrants
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label_flam [label="Flammability", shape=plaintext, fontsize=12, fontcolor="#202124"];
label_inst [label="Instability", shape=plaintext, fontsize=12, fontcolor="#202124"];

// Positioning the labels using invisible nodes and edges
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pos_flam [shape=point, style=invis, pos="0,1.5!"];
pos_inst [shape=point, style=invis, pos="1.5,0!"];
```



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Caption: The hierarchy of controls applied to laboratory chemical safety.

Engineering Controls: The Primary Barrier

The most critical engineering control for handling **3-Bromo-1-nitronaphthalene** is the mandatory use of a certified chemical fume hood. [8]This is non-negotiable. The fume hood contains dusts and potential vapors, preventing inhalation, which is a primary route of exposure. [5]Ensure the sash is kept at the lowest practical height and that the hood's certification is current.

Administrative Controls: Standardizing Safe Practices

These controls are procedural and behavioral measures designed to reduce exposure risk:

- **Standard Operating Procedures (SOPs):** Your institution must have a specific SOP for handling halogenated nitroaromatic compounds.
- **Training:** All personnel must be trained on the specific hazards of this compound and the emergency procedures before handling it.
- **Access Control:** Limit access to storage areas and designated handling zones to authorized personnel only.
- **Labeling:** All primary and secondary containers must be clearly labeled with the chemical name, CAS number, and appropriate GHS hazard pictograms.

Personal Protective Equipment (PPE): The Final Defense

PPE is the last line of defense and must be used in conjunction with engineering and administrative controls. [9]It does not eliminate the hazard but provides a crucial barrier against exposure.

Table 2: Personal Protective Equipment (PPE) Specification

PPE Category	Specification	Rationale and Causality
Hand Protection	Chemical-resistant gloves (Nitrile or Neoprene recommended). [8]	Prevents direct skin contact, which can cause irritation. [5]Double-gloving is recommended for extended procedures. Gloves should be changed every 30-60 minutes or immediately upon known contact. [9]
Eye & Face Protection	Safety glasses with side shields or chemical splash goggles. [6][8]	Protects against accidental splashes or airborne particles that can cause serious eye irritation. [5]A face shield should be worn over goggles when there is a significant splash risk. [9]
Body Protection	A flame-retardant lab coat is mandatory.	Protects skin and personal clothing from contamination. [8]For handling larger quantities (>100g), a chemical-resistant apron is advised. [8]
Respiratory Protection	Not typically required when handled within a certified fume hood.	A fume hood provides adequate respiratory protection. [6]If a fume hood is non-functional or in the event of a large spill, a NIOSH-approved respirator with an organic vapor cartridge is necessary. [8]

Section 3: Standard Operating Procedure (SOP) for Laboratory Handling

This protocol outlines a self-validating workflow for the safe handling of **3-Bromo-1-nitronaphthalene**.

Pre-Handling Checklist

- **Verify Fume Hood:** Confirm the chemical fume hood has a current certification and is functioning correctly (check airflow monitor).
- **Assemble PPE:** Don all required PPE as specified in Table 2 before entering the designated handling area.
- **Prepare Workspace:** Ensure the work surface is clean and uncluttered. Designate a specific area for the handling procedure.
- **Locate Emergency Equipment:** Confirm the location and operational status of the nearest safety shower, eyewash station, and spill kit.

- Review SDS: Have a copy of the Safety Data Sheet (SDS) for **3-Bromo-1-nitronaphthalene** readily available.

Weighing and Dispensing Protocol (Solid)

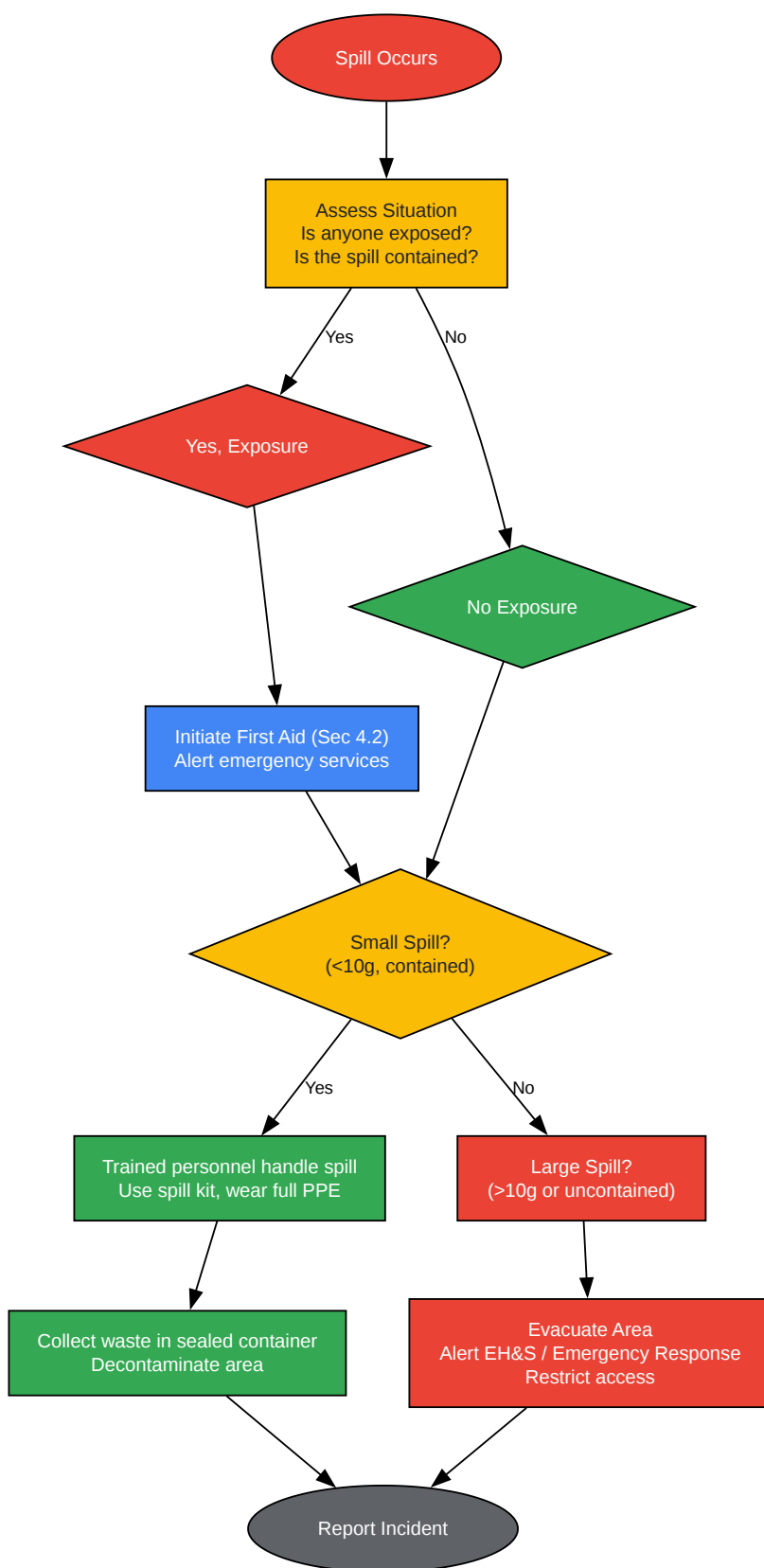
- Perform all manipulations within the fume hood.
- Use a disposable weigh boat or a tared, sealed container to prevent contamination of balances.
- Handle the solid carefully to minimize the generation of airborne dust. Do not use a brush to sweep up small spills of the powder; instead, wipe with a damp cloth or paper towel, which should then be disposed of as hazardous waste.
- Close the primary container tightly immediately after dispensing the required amount. [5][6]

Post-Handling Decontamination

- Work Surface: Wipe down the work area within the fume hood with an appropriate solvent (e.g., ethanol or isopropanol), followed by soap and water. [10]All cleaning materials must be disposed of as hazardous waste.
- Glassware: Rinse all contaminated glassware with a suitable solvent to dissolve any residue. This rinse aid should be collected as halogenated organic waste. Then, wash the glassware according to standard laboratory procedures. [11]3. PPE Removal: Remove gloves using the proper technique (without touching the outer surface) and dispose of them in the designated hazardous waste container. [12]Remove lab coat and eye protection last. Wash hands thoroughly with soap and water. [5]

Section 4: Emergency Response and First Aid

Rapid and correct response to an emergency is critical to minimizing harm.



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Caption: Decision workflow for responding to a chemical spill.

Spill Management

- Small Spill (<10g and contained in fume hood):
 - Ensure full PPE is worn.
 - Cover the spill with an inert absorbent material like vermiculite or sand. [10][13] 3. Carefully sweep the absorbed material into a designated, sealable hazardous waste container. Avoid creating dust. [7][13] 4. Decontaminate the area as described in Section 3.3.
- Large Spill (>10g or outside of fume hood):
 - Evacuate the immediate area and alert all nearby personnel. [10][14] 2. If safe to do so, turn off any nearby ignition sources. [14] 3. Close the laboratory doors to contain vapors and restrict access.
 - Immediately contact your institution's Environmental Health & Safety (EH&S) department or emergency response team. Do not attempt to clean up a large spill without specialized training and equipment.

Personnel Exposure: First Aid

- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult or stops, provide artificial respiration (if trained to do so) and seek immediate medical attention. [5][6]* Skin Contact: Immediately remove all contaminated clothing. [6] Flush the affected skin with copious amounts of water and soap for at least 15 minutes. [5][6] Seek medical attention if irritation develops or persists.
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open. [5][6] Remove contact lenses if present and easy to do. [6] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. [5] Rinse the mouth with water. Never give anything by mouth to an unconscious person. [12] Seek immediate medical attention. [15]

Section 5: Storage and Waste Management

Proper storage and disposal are critical for preventing accidents and environmental contamination.

Storage Requirements

- Store in a tightly closed container in a dry, cool, and well-ventilated area. [5][6][16]* The storage area should be a designated corrosives or toxics cabinet.
- Store locked up and away from incompatible materials such as strong oxidizing agents and strong bases. [6][14]* Protect from direct light and heat. [6]

Waste Disposal

- Segregation: All waste containing **3-Bromo-1-nitronaphthalene**, including contaminated consumables (gloves, paper towels) and rinse solvents, must be collected as halogenated organic hazardous waste. Do not mix with non-halogenated waste streams. [17]* Containerization: Use a designated, properly labeled, and leak-proof waste container. Do not fill containers beyond 90% capacity. [10]* Final Disposal: Under no circumstances should this chemical or its waste be disposed of down the drain. [7][18]The only acceptable method of disposal is through a licensed professional waste disposal service, typically via high-temperature incineration in a facility equipped with afterburners and scrubbers to handle the halogenated and nitrogenous byproducts. [18]

References

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